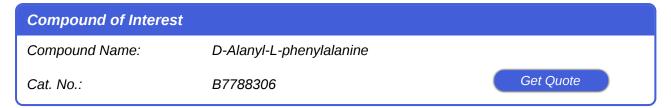


A Technical Guide to D-Alanyl-L-phenylalanine for the Research Community

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial sourcing, synthesis, and quality control of the dipeptide **D-Alanyl-L-phenylalanine**. This document is intended to serve as a valuable resource for researchers in drug discovery, biochemistry, and materials science who require this specific stereoisomer for their work.

Commercial Availability

D-Alanyl-L-phenylalanine is a non-standard dipeptide and is not typically available as a stock item from major chemical suppliers. However, numerous companies specializing in custom peptide synthesis can manufacture this compound on demand to meet specific research requirements. These companies offer a range of scales, from milligrams for initial screening to kilograms for larger-scale studies, with varying purity levels.

Below is a comparative table of prominent custom peptide synthesis suppliers who are potential sources for **D-Alanyl-L-phenylalanine**. Researchers are advised to contact these companies directly to request a quote and discuss their specific needs regarding quantity, purity, and any required modifications.



Supplier Category	Key Features	Example Companies
Full-Service Custom Peptide Specialists	Offer a comprehensive range of services including synthesis, modification, purification, and analysis. They can accommodate a wide variety of peptide sequences and scales.	GenScript, Bachem, AAPPTec
Biotechnology and Reagent Companies	Provide custom peptide synthesis as part of a broader portfolio of life science products and services. Often have expertise in peptides for biological applications.	Thermo Fisher Scientific, AnaSpec
Contract Development and Manufacturing Organizations (CDMOs)	Specialize in process development and large-scale cGMP manufacturing of peptides for preclinical and clinical studies.	CordenPharma, AmbioPharm

Synthesis and Purification Protocols

The synthesis of **D-Alanyl-L-phenylalanine** is typically achieved through Solid-Phase Peptide Synthesis (SPPS). The following is a generalized experimental protocol based on standard peptide chemistry.

Solid-Phase Peptide Synthesis (SPPS) of D-Alanyl-L-phenylalanine

- 1. Resin Preparation:
- A suitable solid support, typically a polystyrene resin cross-linked with 1% divinylbenzene, is chosen. For the synthesis of a C-terminal carboxylic acid, a pre-loaded Wang or 2-chlorotrityl chloride resin with Fmoc-L-phenylalanine is commonly used.
- 2. N-terminal Deprotection:



• The Fmoc (9-fluorenylmethyloxycarbonyl) protecting group on the N-terminus of the resinbound L-phenylalanine is removed by treating the resin with a 20% solution of piperidine in a suitable solvent like dimethylformamide (DMF). This exposes the free amine group for the subsequent coupling reaction.

3. Amino Acid Coupling:

- The next amino acid, Fmoc-D-alanine, is activated using a coupling reagent. Common coupling reagents include HBTU (2-(1H-benzotriazol-1-yl)-1,1,3,3-tetramethyluronium hexafluorophosphate) or HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate) in the presence of a base such as N,N-diisopropylethylamine (DIPEA).
- The activated Fmoc-D-alanine is then added to the resin, and the mixture is agitated to allow for the formation of the peptide bond between the carboxyl group of D-alanine and the free amine of L-phenylalanine.

4. Capping (Optional):

To block any unreacted amine groups and prevent the formation of deletion sequences, a
capping step can be performed using acetic anhydride and a base. This is particularly
important for longer or more complex peptide syntheses.

5. Cleavage and Deprotection:

Once the synthesis is complete, the dipeptide is cleaved from the resin, and the side-chain
protecting groups (if any) are removed. This is typically achieved by treating the resin with a
cleavage cocktail, a strong acid solution containing scavengers to prevent side reactions. A
common cleavage cocktail is a mixture of trifluoroacetic acid (TFA), water, and
triisopropylsilane (TIS).

6. Precipitation and Purification:

 The cleaved peptide is precipitated from the cleavage cocktail by the addition of cold diethyl ether.

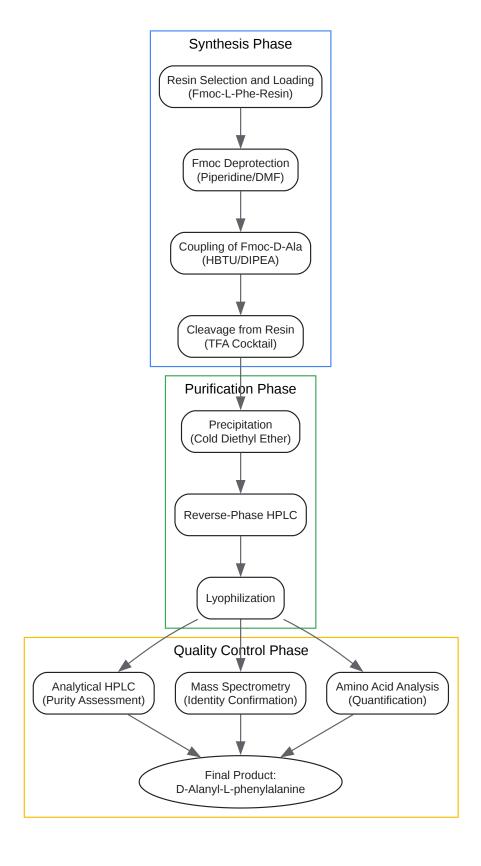


• The crude peptide is then purified to the desired level using reverse-phase high-performance liquid chromatography (RP-HPLC).

Experimental Workflow for Custom Peptide Synthesis and Quality Control

The following diagram illustrates the typical workflow for the custom synthesis and quality control of a dipeptide like **D-Alanyl-L-phenylalanine**.





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Caption: Workflow for **D-Alanyl-L-phenylalanine** Synthesis and QC.



Quality Control and Data Presentation

The quality of synthetic **D-Alanyl-L-phenylalanine** is assessed using a combination of analytical techniques to confirm its identity, purity, and quantity.

Key Analytical Methods

- Analytical High-Performance Liquid Chromatography (HPLC): This is the standard method
 for determining the purity of the synthesized peptide.[1][2] A reversed-phase C18 column is
 typically used with a gradient of acetonitrile in water, both containing a small amount of
 trifluoroacetic acid (TFA).[2] The peptide is detected by UV absorbance, usually at 210-220
 nm, which corresponds to the peptide bond.[3] The purity is calculated as the area of the
 main peak relative to the total area of all peaks in the chromatogram.[1]
- Mass Spectrometry (MS): This technique is used to confirm the identity of the synthesized peptide by measuring its molecular weight.[2][3] The experimentally determined mass should match the calculated theoretical mass of **D-Alanyl-L-phenylalanine**.
- Amino Acid Analysis (AAA): This method provides an accurate quantification of the peptide
 content.[2] The peptide is hydrolyzed into its constituent amino acids, which are then
 separated and quantified. This analysis confirms the amino acid composition and provides
 the net peptide content, which is typically in the range of 70-90% for lyophilized peptides.[2]

Data Summary Table

The following table summarizes the expected analytical data for a custom synthesis of **D-Alanyl-L-phenylalanine**.



Parameter	Method	Typical Specification
Identity	Mass Spectrometry	Experimental mass matches theoretical mass (236.27 g/mol)
Purity	Analytical RP-HPLC	>95% or as specified by the researcher
Appearance	Visual	White to off-white lyophilized powder
Solubility	To be determined	Dependent on final salt form and purity
Amino Acid Composition	Amino Acid Analysis	Confirms the presence of Alanine and Phenylalanine in a 1:1 ratio
Net Peptide Content	Amino Acid Analysis	Typically 70-90%

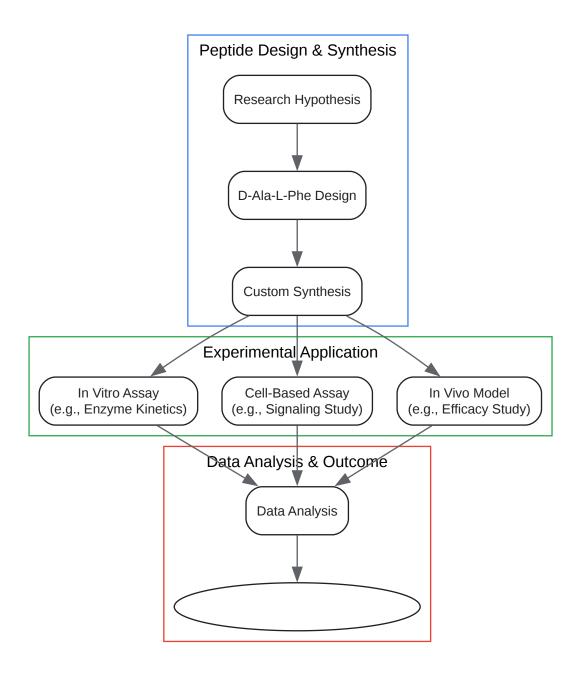
Signaling Pathways and Biological Context

As **D-Alanyl-L-phenylalanine** is a synthetic dipeptide, it does not have a defined, well-characterized role in a specific biological signaling pathway. Its utility in research is primarily as a custom-designed molecule for various applications, including:

- Enzyme Substrate or Inhibitor Studies: Dipeptides are often used to probe the active sites of proteases and peptidases.
- Drug Discovery Screening: It can be part of a library of small molecules screened for biological activity.
- Building Block for Larger Peptides: It can be incorporated into more complex peptide structures.
- Biomaterial Development: Dipeptides can self-assemble into novel nanomaterials.



The logical relationship for the application of such a custom peptide in a research setting is outlined in the diagram below.



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Caption: Logical Flow for Custom Peptide Application in Research.



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